

Table 1: Research Applications of Dipyridamole

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Compound Focus: Dipyridamole

CAS No.: 58-32-2

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Research Area	Key Findings / Hypothesized Role	Relevant Models / Context	Citations
Cancer Therapy	Potentiates statin-induced cancer cell death by blocking the SREBP2-mediated restorative feedback loop of the mevalonate pathway.	Triple-negative breast cancer (TNBC) models; Identified via computational pharmacogenomics.	[1]
Ferroptosis Inhibition	Protects against tissue injury by inhibiting a novel cell death pathway; downregulates E3 ligase RNF126 to stabilize SLC7A11.	Models of heart, liver, and kidney injury (e.g., doxorubicin-induced, ischemia-reperfusion).	[2]
Rare Diseases (NPC)	Reduces cholesterol accumulation and rescues mitochondrial deficits by inhibiting ENT1, increasing extracellular adenosine, and activating A2AR.	Fibroblasts from Niemann-Pick type C1 patients; mouse models.	[3]
Antiviral Activity	Shows broad-spectrum antiviral effects; inhibits replication of influenza, SARS-CoV-2, and herpesviruses; acts as an interferon inducer.	<i>In vitro</i> studies; animal models of viral encephalitis and respiratory infection.	[4]

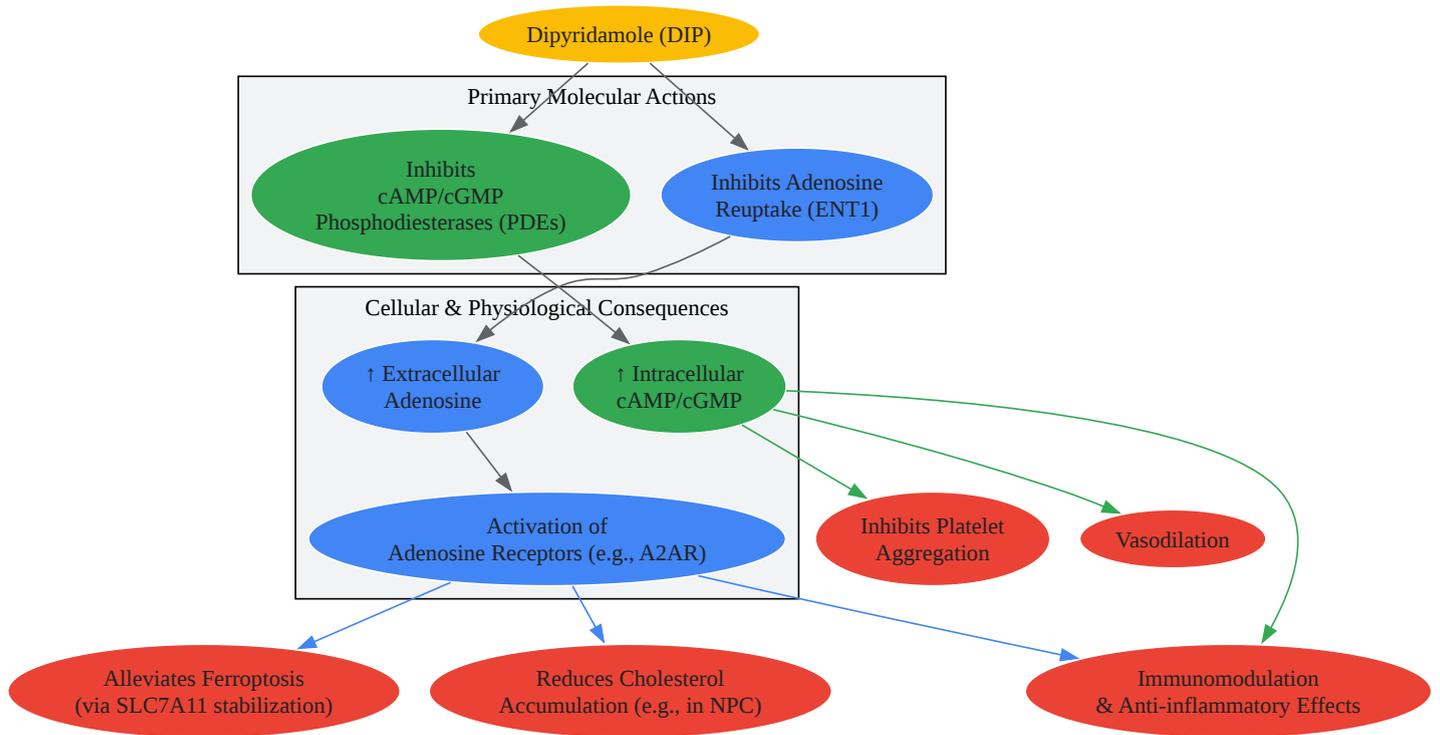
Research Area	Key Findings / Hypothesized Role	Relevant Models / Context	Citations
Drug Formulation	Development of dry nanosuspensions and palatable formulations (e.g., with honey/chocolate) to overcome low solubility and improve pediatric compliance.	<i>In vitro</i> dissolution/permeability studies; molecular dynamics (MD) simulations; PBPK modeling.	[5] [6]

Detailed Mechanisms & Experimental Insights

For researchers designing studies, the following insights into mechanisms and experimental approaches are crucial.

Mechanism of Action in Cardiovascular Disease & Beyond

Dipyridamole's primary known mechanisms, which also underpin its research applications, are illustrated below. A key research focus is on how its inhibition of adenosine reuptake and phosphodiesterases (PDEs) leads to diverse downstream effects.

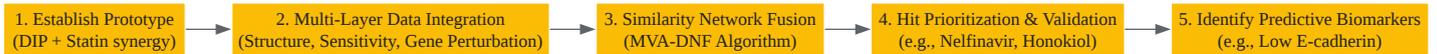


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Dipyridamole's core mechanisms and research-relevant downstream effects.

Experimental Workflow for Drug Repurposing

Research into **dipyridamole's** new uses often follows a structured repurposing pipeline, as demonstrated in the statin-synergy study for breast cancer [1]. The workflow below outlines this computational and experimental validation process.



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*Computational pharmacogenomic pipeline for identifying **dipyridamole**-like statin potentiators [1].*

Key Experimental Protocols

For researchers aiming to replicate or build upon these findings, the methodologies from key studies are detailed below.

- **In Vitro Ferroptosis Inhibition Assay [2]:** This protocol is central to validating **dipyridamole**'s cytoprotective role in disease models involving tissue injury.
 - **Cell Lines:** Use HT1080, 786-O, AC16, H9c2, or other relevant cell lines.
 - **Ferroptosis Induction:** Treat cells with inducers like RSL3 (1-10 μM), erastin (10-20 μM), or cystine/cysteine starvation.
 - **Drug Treatment:** Co-incubate with **dipyridamole** (dose range 1-50 μM) and control inhibitors (e.g., Fer-1, Lipro-1).
 - **Viability Readout:** Measure cell viability 12-24 hours post-treatment using MTT, CellTiter-Glo, or similar assays.
 - **Confirmatory Assays:**
 - **Lipid Peroxidation:** Use BODIPY 581/591 C11 dye and flow cytometry.
 - **Mechanism Validation:** Perform co-immunoprecipitation (Co-IP) to confirm DIP-mediated downregulation of RNF126 and stabilization of SLC7A11.
- **Ex Vivo Cholesterol Accumulation Assay (NPC Model) [3]:** This method assesses efficacy in reducing a key pathological hallmark of Niemann-Pick disease.
 - **Cell Model:** Culture fibroblasts from NPC1 patients and healthy controls.
 - **Treatment:** Incubate cells with 20 μM **dipyridamole** for 48 hours.
 - **Staining and Imaging:** Fix cells and stain with Filipin III (0.05 mg/mL) to visualize unesterified cholesterol.
 - **Quantification:** Analyze Mean Fluorescence Intensity (MFI) via fluorescence microscopy or a plate reader.
 - **Mechanism Check:** Use selective antagonists (e.g., SCH58261 for A2AR) to confirm the adenosine-dependent pathway.

Future Research Directions

Based on the current evidence, promising future research directions for **dipyridamole** include:

- **Clinical Translation:** Advancing the most promising pre-clinical findings, particularly in **ferroptosis-mediated diseases** and **NPC**, into Phase I/II clinical trials [2] [3].
- **Combination Therapies:** Systematically exploring synergies with other drugs, such as **statins in cancer** or other metabolic pathway inhibitors, to enhance efficacy and reduce dosing [1].
- **Formulation Optimization:** Further developing **pediatric-friendly and bioavailability-enhanced formulations** to overcome inherent solubility issues and expand treatment populations [5] [6].

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